

# An In-depth Technical Guide to the Doubly Magic Nickel-56 Nucleus

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## Compound of Interest

Compound Name: Nickel-56

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## Introduction

The **Nickel-56** ( $^{56}\text{Ni}$ ) nucleus, composed of 28 protons and 28 neutrons, holds a special significance in nuclear physics and astrophysics. Its "doubly magic" nature, with filled proton and neutron shells, results in enhanced stability compared to neighboring nuclides, although it is itself radioactive. This unique characteristic makes it a crucial laboratory for testing nuclear structure models. Furthermore,  $^{56}\text{Ni}$  plays a pivotal role in stellar nucleosynthesis, particularly in Type Ia supernovae, where its radioactive decay chain is the primary energy source powering the supernova's light curve. This guide provides a comprehensive overview of the properties of  $^{56}\text{Ni}$ , experimental methodologies for its study, and its astrophysical importance.

## Core Properties of Nickel-56

The fundamental properties of the  $^{56}\text{Ni}$  nucleus are summarized in the table below, providing a quantitative basis for understanding its behavior.

Property	Value
Atomic Mass	55.9421363 ± 0.0000119 u[1]
Mass Excess	-53899.645 ± 11.130 keV[1]
Binding Energy per Nucleon	8.64277965 MeV[2]
Half-life	6.075 ± 0.010 days[3]
Decay Mode	100% Electron Capture (EC) to Cobalt-56[2]
Q-value for EC Decay	2132.9 ± 0.6 keV[2]
Spin and Parity	0+[2]

## The Doubly Magic Nature of Nickel-56: A Shell Model Perspective

The stability and structure of atomic nuclei can be understood through the nuclear shell model, which is analogous to the electron shell model in atoms. Nuclei with filled proton or neutron shells are termed "magic," and those with both proton and neutron shells filled are "doubly magic." [4] For  $^{56}\text{Ni}$ , with 28 protons and 28 neutrons, the number 28 is a magic number, making it a doubly magic nucleus. [5] This leads to a spherically symmetric shape in its ground state and a relatively high binding energy per nucleon compared to its neighbors.

The diagram below illustrates a simplified nuclear shell model, highlighting the filled shells of  $^{56}\text{Ni}$ .

Energy Levels	Shell Filling				
	Filled Shells				
	Protons (Z=28)				
	1s (2)	1p (6)	1d (10)	2s (2)	1f7/2 (8)
	Neutrons (N=28)				
	1s (2)	1p (6)	1d (10)	2s (2)	1f7/2 (8)

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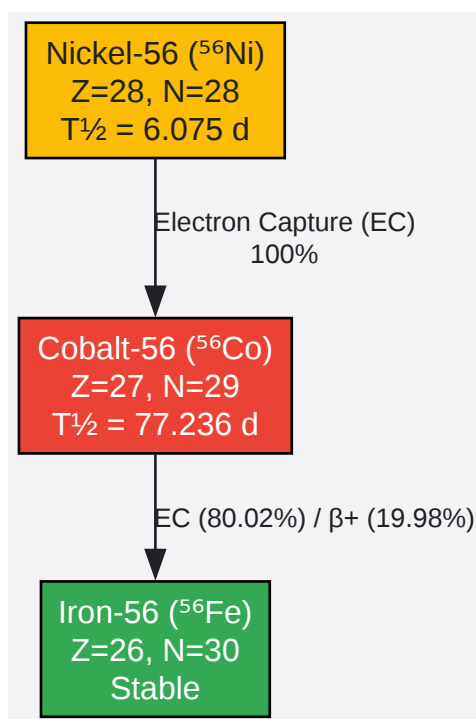
A simplified representation of the nuclear shell model for the doubly magic **Nickel-56**.

## Radioactive Decay of Nickel-56

**Nickel-56** decays exclusively via electron capture to Cobalt-56 ( $^{56}\text{Co}$ ), which in turn decays to the stable Iron-56 ( $^{56}\text{Fe}$ ). This decay chain is fundamental to the light curves of Type Ia supernovae.

## Decay Chain Overview

The following diagram illustrates the decay pathway from  $^{56}\text{Ni}$  to  $^{56}\text{Fe}$ .



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The radioactive decay chain of **Nickel-56** to the stable Iron-56.

## Detailed Decay Data

The decay of  $^{56}\text{Ni}$  and its daughter  $^{56}\text{Co}$  involves the emission of gamma rays with specific energies and intensities. These gamma rays are the observational signatures of this decay process. The tables below, with data sourced from the Evaluated Nuclear Structure Data File (ENSDF)[6][7], provide a detailed look at the primary gamma transitions.

Decay of **Nickel-56** ( $^{56}\text{Ni}$ ) to Cobalt-56 ( $^{56}\text{Co}$ )

Gamma-ray Energy (keV)	Intensity (%)
158.38	98.8
269.50	36.5
480.44	36.5
749.95	49.5
811.85	86.0
1561.8	14.0

Decay of Cobalt-56 ( $^{56}\text{Co}$ ) to Iron-56 ( $^{56}\text{Fe}$ )

Gamma-ray Energy (keV)	Intensity (%)
846.771	99.94
1238.282	66.46
1771.351	15.43
2598.459	16.97
1037.839	14.04
1360.206	4.27
2034.757	7.74
3253.417	7.89

## Experimental Methodologies

The study of the short-lived  $^{56}\text{Ni}$  nucleus requires specialized experimental techniques for its production and the subsequent measurement of its properties.

### Production of Nickel-56

Heavy-ion fusion-evaporation reactions are a common method for producing  $^{56}\text{Ni}$  beams for experimental studies.[8] A typical reaction involves bombarding a lighter target with a heavier

ion beam at energies sufficient to overcome the Coulomb barrier.

Example Reaction:  $^{36}\text{Ar} + ^{28}\text{Si} \rightarrow ^{56}\text{Ni} + 2\text{n} + 6\text{p}$  (simplified representation, other exit channels are possible)

The production and study of  $^{56}\text{Ni}$  often take place at radioactive ion beam facilities, such as the National Superconducting Cyclotron Laboratory (NSCL) at Michigan State University or the Isotope Production Facility at Los Alamos National Laboratory.[9]

The diagram below outlines a typical experimental workflow for the production and in-flight separation of  $^{56}\text{Ni}$ .



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A generalized workflow for the production and separation of a **Nickel-56** beam.

## Experimental Protocols

### 1. Target Preparation:

- Thin, self-supporting targets of the desired material (e.g.,  $^{28}\text{Si}$ ) are prepared, often through vacuum evaporation or rolling techniques.[10] The target thickness is a critical parameter that needs to be optimized for the desired reaction yield and to minimize energy loss and straggling of the beam and reaction products.

### 2. Heavy-Ion Fusion Reaction:

- A beam of heavy ions (e.g.,  $^{36}\text{Ar}$ ) is accelerated to a specific energy, typically a few MeV per nucleon, and directed onto the production target. The beam energy is chosen to maximize the cross-section for the desired fusion-evaporation channel leading to  $^{56}\text{Ni}$ .

### 3. In-Flight Separation:

- The reaction products, which include  $^{56}\text{Ni}$  and various other nuclides, are then passed through a fragment separator. This device uses a series of magnetic and electric fields to

separate the isotopes based on their mass-to-charge ratio and momentum, allowing for the selection of a relatively pure beam of  $^{56}\text{Ni}$ .[\[11\]](#)

#### 4. Detection and Spectroscopy:

- The separated  $^{56}\text{Ni}$  beam is then directed to a detector setup to study its properties. For decay spectroscopy, the beam is implanted into a detector or a catcher foil, and the subsequent gamma rays from its decay and the decay of its daughter nuclei are detected using high-purity germanium (HPGe) detectors.[\[12\]](#)[\[13\]](#)[\[14\]](#) Coincidence measurements between different detectors are often employed to reconstruct the decay scheme.

## Role in Nucleosynthesis

**Nickel-56** is a key nuclide in several astrophysical processes, most notably in Type Ia supernovae and the rapid proton capture (rp-) process.

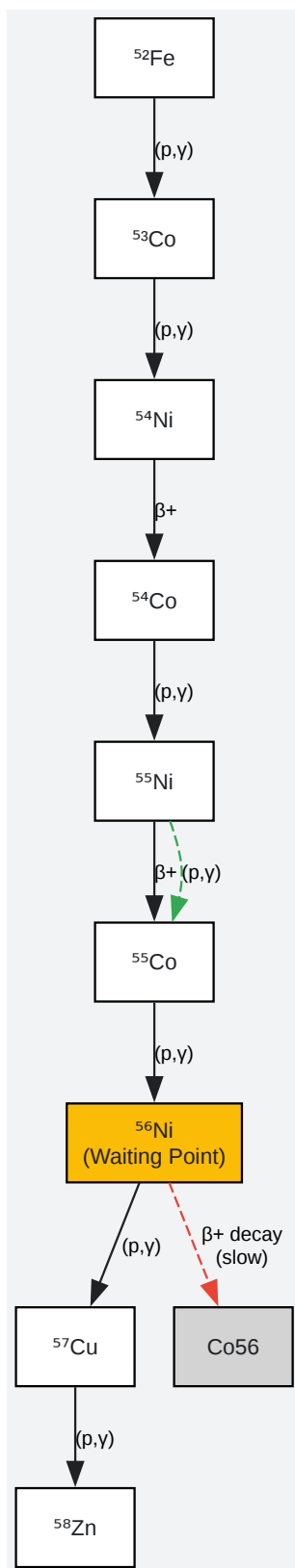
### Type Ia Supernovae

In the thermonuclear explosion of a white dwarf that gives rise to a Type Ia supernova, a significant amount of the star's carbon and oxygen is fused into heavier elements, with  $^{56}\text{Ni}$  being a primary product. The subsequent radioactive decay of  $^{56}\text{Ni}$  to  $^{56}\text{Co}$  and then to  $^{56}\text{Fe}$  releases a tremendous amount of energy, which powers the supernova's light curve for months after the initial explosion. The observed brightness and the rate of decline of the light curve are directly related to the amount of  $^{56}\text{Ni}$  synthesized in the explosion.[\[15\]](#)[\[16\]](#)[\[17\]](#)

### The rp-Process and the vp-Process

In explosive stellar environments rich in protons and at high temperatures, such as X-ray bursts on the surface of neutron stars (the rp-process) and in the neutrino-driven winds of core-collapse supernovae (the vp-process), nucleosynthesis can proceed rapidly towards heavier elements. In these processes,  $^{56}\text{Ni}$  can act as a "waiting point," where the reaction flow is temporarily stalled due to the relatively long half-life of  $^{56}\text{Ni}$  and the competition between proton capture and photodisintegration on subsequent nuclei. The precise reaction rates of processes that bypass this waiting point, such as the  $^{55}\text{Ni}(p,\gamma)^{56}\text{Cu}$  reaction, are crucial for determining the final abundances of heavier elements produced in these events.[\[9\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

The diagram below illustrates the reaction flow around the  $^{56}\text{Ni}$  waiting point in the rp-process.



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Simplified reaction flow in the rp-process around the **Nickel-56** waiting point.



## Conclusion

The doubly magic nucleus **Nickel-56** stands at the crossroads of nuclear structure physics and astrophysics. Its unique properties provide a stringent test for our understanding of nuclear forces and shell structure. The experimental investigation of this unstable nucleus continues to push the boundaries of radioactive ion beam facilities and detector technologies. Furthermore, its central role in powering supernova explosions and influencing the flow of nucleosynthesis in explosive stellar environments underscores its profound importance in shaping the chemical composition of the universe. The ongoing research into the properties and reactions involving  $^{56}\text{Ni}$  promises to further illuminate the fundamental workings of the cosmos and the atomic nucleus.

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Nickel-56 - isotopic data and properties [chemlin.org]
- 3. Isotopes of nickel - Wikipedia [en.wikipedia.org]
- 4. personal.soton.ac.uk [personal.soton.ac.uk]
- 5. indico.ictp.it [indico.ictp.it]
- 6. ENSDF - Nuclear Data Program [nucleardata.berkeley.edu]
- 7. Evaluated and Compiled Nuclear Structure Data [nndc.bnl.gov]
- 8. pubs.aip.org [pubs.aip.org]
- 9. osti.gov [osti.gov]
- 10. Target preparation for research with charged projectiles - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. 122.physics.ucdavis.edu [122.physics.ucdavis.edu]
- 13. joint-research-centre.ec.europa.eu [joint-research-centre.ec.europa.eu]

- 14. m.youtube.com [m.youtube.com]
- 15. researchgate.net [researchgate.net]
- 16. SN2014J gamma rays from the  $^{56}\text{Ni}$  decay chain [uhra.herts.ac.uk]
- 17. Nickel - Wikipedia [en.wikipedia.org]
- 18. escholarship.org [escholarship.org]
- 19. [1707.07220] High-precision mass measurement of  $^{56}\text{Cu}$  and the redirection of the rp-process flow [arxiv.org]
- 20. arxiv.org [arxiv.org]
- 21. researchgate.net [researchgate.net]
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